

How to handle and store 19-Oxocinobufagin safely.

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Compound of Interest

Compound Name: 19-Oxocinobufagin

Cat. No.: B2450094

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Technical Support Center: 19-Oxocinobufagin

This technical support center provides essential information for the safe handling, storage, and use of **19-Oxocinobufagin** in a research setting. All personnel handling this compound must be adequately trained and familiar with the procedures outlined below.

Frequently Asked Questions (FAQs)

Q1: What is **19-Oxocinobufagin** and what are its primary hazards?

A1: **19-Oxocinobufagin** is a bufadienolide, a class of cardioactive steroids. Like other bufadienolides, it is highly toxic and can be fatal if swallowed, in contact with skin, or if inhaled. [1] It acts as a potent inhibitor of the Na⁺/K⁺-ATPase pump, which can lead to severe cardiac effects.

Q2: What are the appropriate storage conditions for **19-Oxocinobufagin**?

A2: **19-Oxocinobufagin** powder should be stored in a tightly sealed vial at 2-8°C for long-term stability (up to 24 months).[2] Stock solutions should be stored as aliquots in tightly sealed vials at -20°C and are generally stable for up to two weeks.[2]

Q3: What solvents can be used to dissolve **19-Oxocinobufagin**?

A3: **19-Oxocinobufagin** is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO), Chloroform, Dichloromethane, Ethyl Acetate, and Acetone.[2] For cell-based assays, DMSO is

commonly used to prepare stock solutions.

Q4: How should I prepare a stock solution?

A4: To prepare a stock solution, dissolve **19-Oxocinobufagin** in a suitable solvent like DMSO to a desired concentration (e.g., 10 mM).^[2] It is recommended to sonicate the solution to aid dissolution. Prepare and use solutions on the same day if possible.

Q5: What is the proper personal protective equipment (PPE) for handling **19-Oxocinobufagin**?

A5: Due to its high toxicity, stringent personal protective equipment is required. This includes a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses with side shields or goggles. All handling of the solid compound and concentrated solutions should be performed in a certified chemical fume hood.

Troubleshooting Guides

Issue	Possible Cause	Solution
Compound will not dissolve	Inappropriate solvent; insufficient mixing.	Confirm the use of a recommended solvent (e.g., DMSO). ^[2] Use sonication or gentle warming to aid dissolution.
Unexpected experimental results	Compound degradation; incorrect concentration.	Ensure proper storage conditions have been maintained. ^[2] Verify the accuracy of the stock solution concentration and dilution calculations. Prepare fresh solutions if degradation is suspected.
Visible contamination in the vial	Improper handling; non-sterile technique.	Discard the vial and obtain a new one. Always handle the compound using aseptic techniques, especially for cell culture experiments.
Accidental Spill	Mishandling of the compound.	Evacuate the area. Wear appropriate PPE, including a respirator. Cover the spill with an absorbent material. Decontaminate the area with a suitable cleaning agent and dispose of all materials as hazardous waste.

Quantitative Data Summary

Parameter	Value	Reference
Molecular Formula	C ₂₆ H ₃₂ O ₇	ChemFaces
Molecular Weight	456.53 g/mol	ChemFaces
Appearance	White to off-white powder	Generic Observation
Storage (Solid)	2-8°C	[2]
Storage (Solution)	-20°C (up to 2 weeks)	[2]
Recommended Solvents	DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone	[2]
Toxicity (related compound: Cinobufagin)	LD50 (oral, mouse): 144 mg/kg	[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

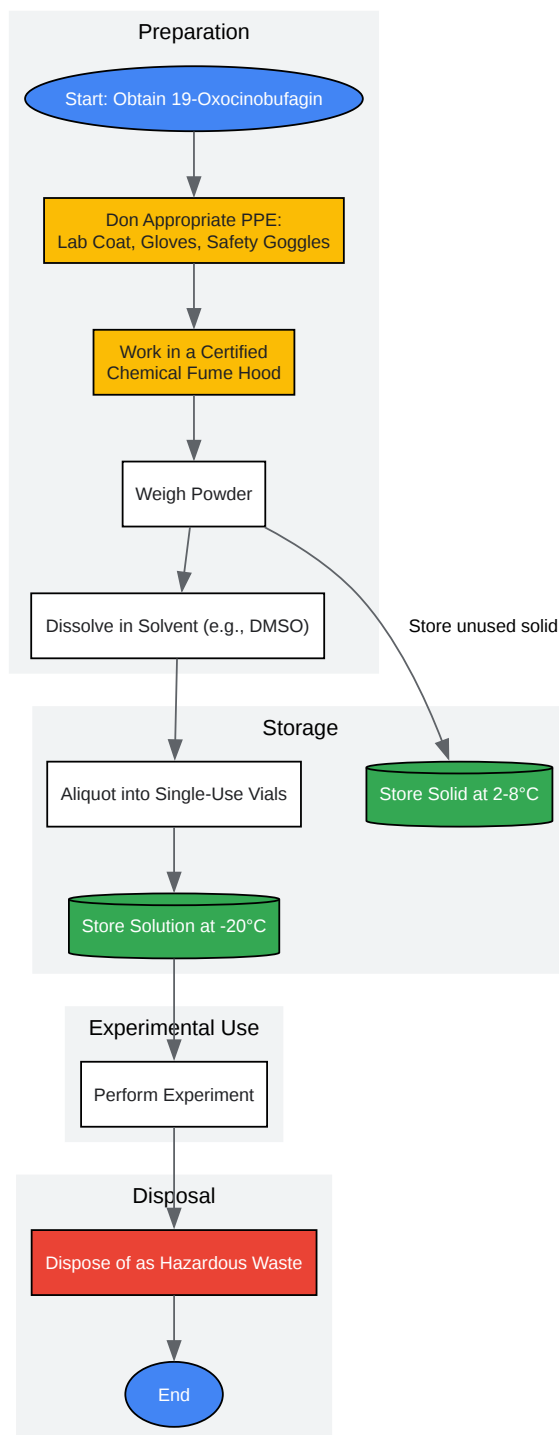
- Acclimatization: Allow the vial of **19-Oxocinobufagin** powder to equilibrate to room temperature for at least 30 minutes before opening.
- Weighing: In a chemical fume hood, carefully weigh the desired amount of **19-Oxocinobufagin** powder.
- Dissolution: Add the appropriate volume of anhydrous DMSO to achieve a 10 mM concentration.
- Mixing: Vortex the solution and sonicate if necessary to ensure complete dissolution.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in tightly sealed vials. Store at -20°C.

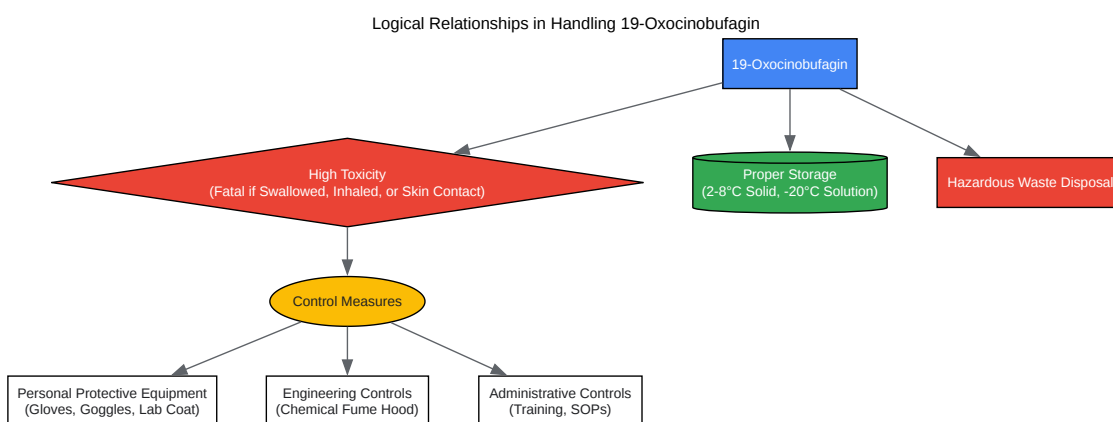
Protocol 2: In Vitro Cytotoxicity Assay (MTT Assay)

- **Cell Seeding:** Seed cancer cells in a 96-well plate at a density of 5,000-10,000 cells per well and incubate for 24 hours.
- **Compound Treatment:** Prepare serial dilutions of the **19-Oxocinobufagin** stock solution in cell culture medium. Add the desired concentrations to the wells. Include a vehicle control (DMSO) and a positive control.
- **Incubation:** Incubate the plate for 48-72 hours.
- **MTT Addition:** Add MTT solution to each well and incubate for 4 hours.
- **Formazan Solubilization:** Remove the MTT solution and add a solubilizing agent (e.g., DMSO or a specialized buffer) to dissolve the formazan crystals.
- **Absorbance Reading:** Read the absorbance at the appropriate wavelength (e.g., 570 nm) using a microplate reader.
- **Data Analysis:** Calculate the cell viability and determine the IC50 value of **19-Oxocinobufagin**.

Visualizations

Safe Handling and Storage Workflow for 19-Oxocinobufagin

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling and storage of **19-Oxocinobufagin**.



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Caption: Key safety considerations for working with **19-Oxocinobufagin**.

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References

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- 2. 19-Oxocinobufagin | CAS:24512-59-2 | Manufacturer ChemFaces [chemfaces.com]

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